

Application Notes and Protocols: Gentiana lutea Extract in In Vivo Animal Models

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Compound of Interest

Compound Name: GENTIANA LUTEA ROOT
EXTRACT

Cat. No.: B1165600

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of Gentiana lutea (Great Yellow Gentian) extract in various in vivo animal models to study its therapeutic efficacy. The following sections detail the experimental protocols, summarize key quantitative data, and illustrate the underlying signaling pathways.

Anti-inflammatory and Wound Healing Efficacy

Gentiana lutea has been traditionally used for its anti-inflammatory properties.^{[1][2]} In vivo studies have validated these effects in acute and chronic inflammation models, as well as in models of wound healing.^{[1][2]}

Data Presentation: Anti-inflammatory and Wound Healing Activity

| Animal Model | Extract Type | Dosage (mg/kg, p.o.) | Key Findings | Reference |
|---|-----------------------------|----------------------|---|---|
| Carrageenan-induced rat paw edema | Alcohol and Petroleum Ether | 500 and 1000 | Significant, dose-dependent reduction in paw edema. [1] [2] | [1] [2] |
| Xylol-induced mouse ear edema | Alcohol and Petroleum Ether | 500 and 1000 | Significant, dose-dependent anti-inflammatory activity. [1] [2] | [1] [2] |
| Cotton pellet-induced granuloma in rats | Alcohol and Petroleum Ether | 500 and 1000 | Significant inhibition of granuloma formation. [1] [2] | [1] [2] |
| Excision wound model in rats | Alcohol and Petroleum Ether | 300 and 500 | Significant wound healing activity. [1] | [1] |
| Resutured incision wound model in rats | Alcohol and Petroleum Ether | 300 and 500 | Significant increase in wound tensile strength. [1] | [1] |
| Dead space wound model in rats | Alcohol and Petroleum Ether | 300 and 500 | Significant increase in granulation tissue weight and hydroxyproline content. [1] | [1] |

Experimental Protocols

This model is used to assess acute inflammation.

Protocol:

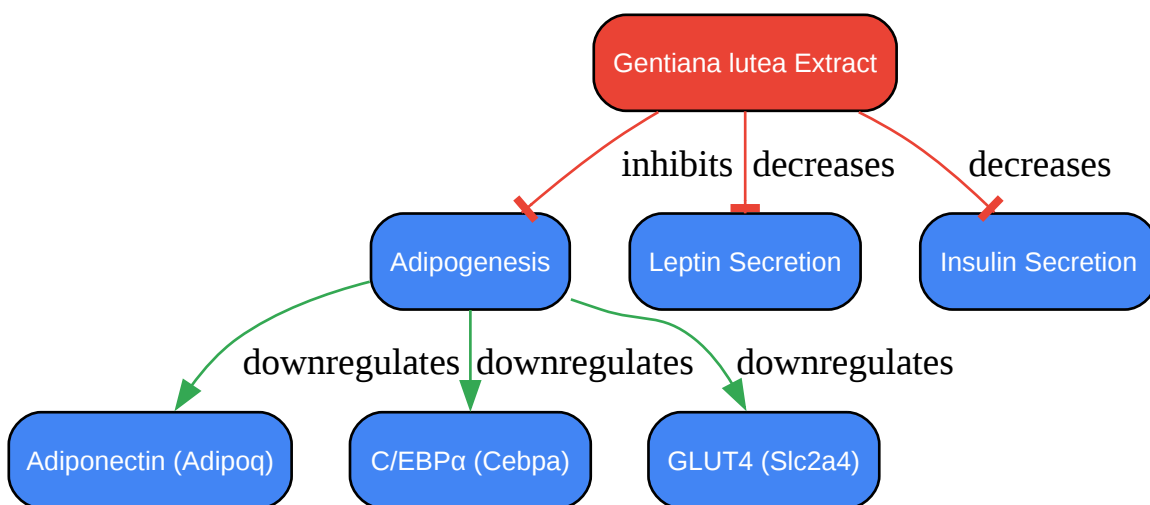
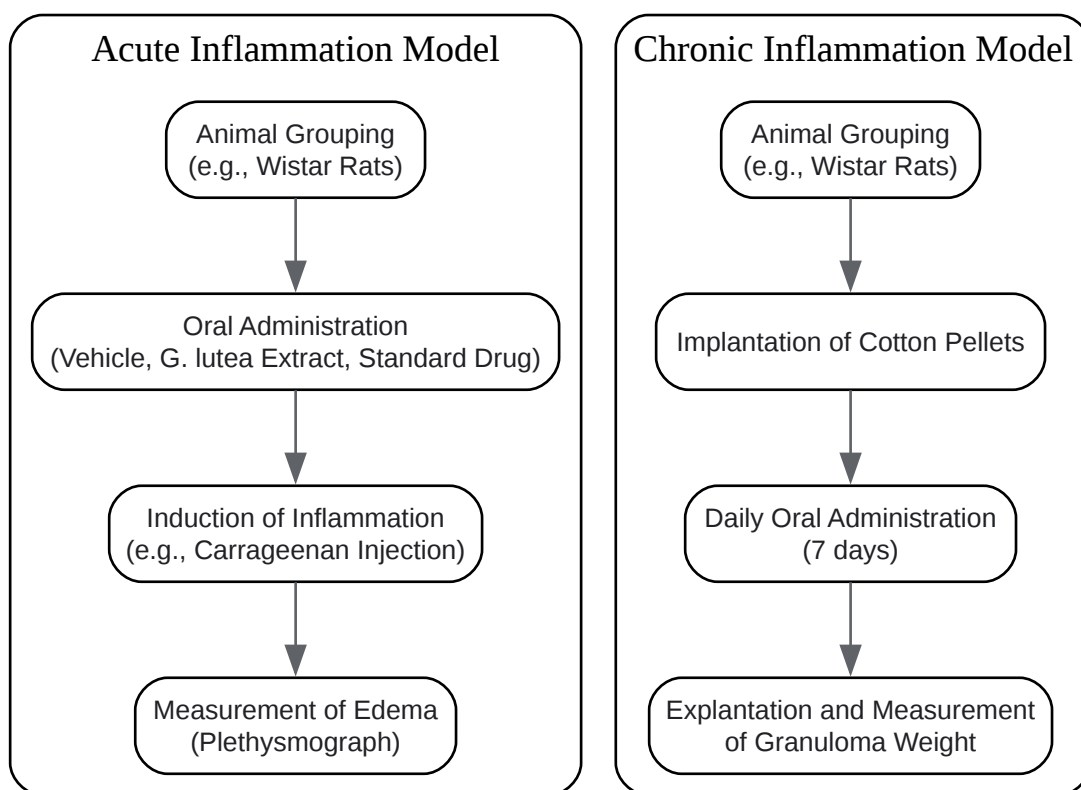
- Animals: Male Wistar rats (150-200g).
- Groups:
 - Control (vehicle).
 - Gentiana lutea extract (500 mg/kg, p.o.).
 - Gentiana lutea extract (1000 mg/kg, p.o.).
 - Standard drug (e.g., Indomethacin, 10 mg/kg).
- Procedure: a. Administer the respective treatments orally. b. After 1 hour, inject 0.1 ml of 1% carrageenan solution into the sub-plantar region of the right hind paw of each rat. c. Measure the paw volume at 0, 2, 4, 8, and 24 hours post-carrageenan injection using a plethysmograph.^[2] d. Calculate the percentage inhibition of edema.

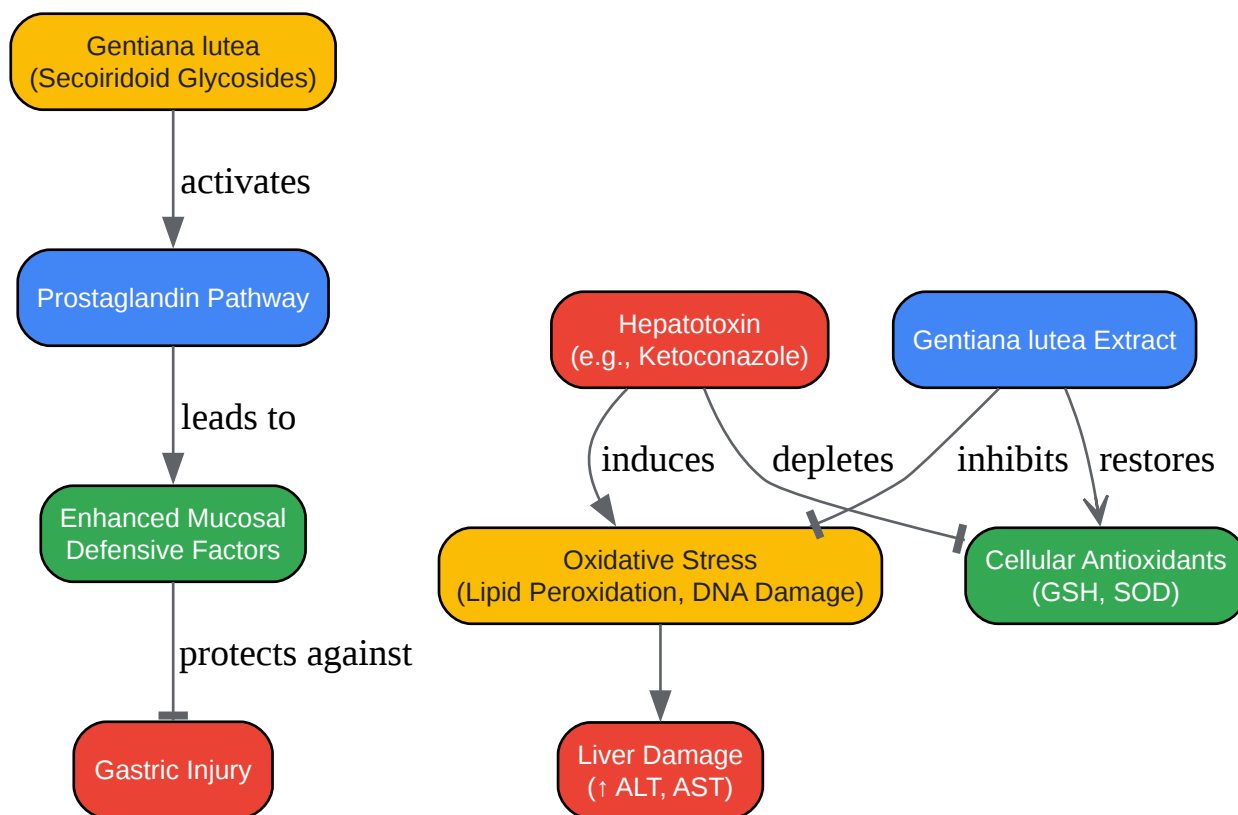
This model evaluates chronic inflammation.

Protocol:

- Animals: Male Wistar rats (150-200g).
- Procedure: a. Anesthetize the rats. b. Implant two sterilized cotton pellets (10 mg each) subcutaneously in the dorsal region. c. Administer Gentiana lutea extract (500 and 1000 mg/kg, p.o.) or a standard drug daily for 7 days. d. On day 8, sacrifice the animals, dissect the cotton pellets, and dry them at 60°C to a constant weight. e. The net dry weight of the pellets (after subtracting the initial weight) corresponds to the amount of granulomatous tissue formed.

Experimental Workflow: Anti-inflammatory Models





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References

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